

# Technical Support Center: Tert-butyl 3-cyanomorpholine-4-carboxylate

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## Compound of Interest

**Compound Name:** *Tert-butyl 3-cyanomorpholine-4-carboxylate*

**Cat. No.:** B048016

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the proper handling and storage of **Tert-butyl 3-cyanomorpholine-4-carboxylate** (CAS No. 518047-40-0).

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **Tert-butyl 3-cyanomorpholine-4-carboxylate**?

**A1:** **Tert-butyl 3-cyanomorpholine-4-carboxylate** is classified with the signal word "Warning".

The primary hazards include:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

**Q2:** What are the recommended storage conditions for this compound?

**A2:** To ensure the stability and integrity of **Tert-butyl 3-cyanomorpholine-4-carboxylate**, it should be stored under the following conditions:

- Store in a tightly sealed container.
- Keep in a dry and well-ventilated place.
- Some suppliers recommend storage at room temperature, while others suggest 2-8°C.[\[1\]](#) It is best to consult the specific product information sheet from your supplier.
- The compound is noted to be sensitive to acids and should be stored in a basic environment.[\[1\]](#)

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: Due to the hazardous nature of the compound, the following personal protective equipment is recommended:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear protective gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat or other protective clothing.
- Respiratory Protection: Use in a well-ventilated area or under a fume hood. Avoid breathing dust, fumes, gas, mist, vapors, or spray.

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, follow these first-aid measures:

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Troubleshooting Guide

Q1: I observed the formation of an unknown impurity in my sample after storing it in a solution with a slightly acidic pH. What could be the cause?

A1: **Tert-butyl 3-cyanomorpholine-4-carboxylate** is sensitive to acids.<sup>[1]</sup> The acidic conditions of your solution may have led to the degradation of the compound. It is recommended to use neutral or basic solvent systems for storage and experiments to maintain the compound's stability.

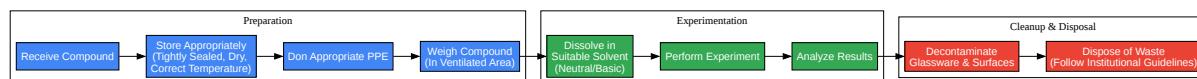
Q2: My solid compound appears discolored and clumpy. Is it still usable?

A2: Discoloration and changes in physical appearance can be indicators of degradation or contamination. It is recommended to re-analyze the compound for purity (e.g., by HPLC or NMR) before proceeding with your experiment to ensure the integrity of your results. Storing the compound in a tightly sealed container in a dry environment is crucial to prevent moisture absorption and potential degradation.

## Quantitative Data Summary

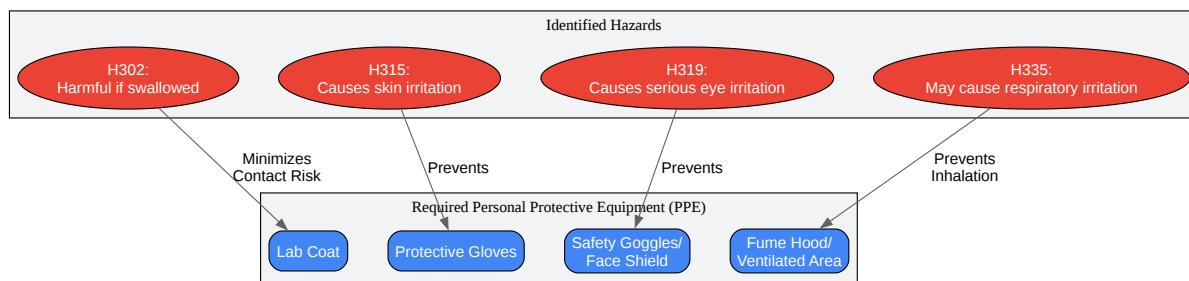
| Parameter           | Value                     | Source              |
|---------------------|---------------------------|---------------------|
| Storage Temperature | Room Temperature or 2-8°C | <a href="#">[1]</a> |
| Purity              | 95% - 98%                 | <a href="#">[1]</a> |
| Physical Form       | Solid                     |                     |

## Experimental Workflow & Safety Precautions



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Caption: General experimental workflow for handling **Tert-butyl 3-cyanomorpholine-4-carboxylate**.



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Caption: Relationship between hazards and recommended personal protective equipment.

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## References

- 1. tert-butyl 3-cyanomorpholine-4-carboxylate; CAS No.: 518047-40-0 [chemshuttle.com]
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